

An In-depth Technical Guide to Iodine Monochloride: Synthesis and Properties

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Compound of Interest

Compound Name: Iodine monochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **iodine monochloride** (ICl), an interhalogen compound with significant applications in organic synthesis and various industrial processes. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and outlines its key reactions and safety considerations.

Properties of Iodine Monochloride

Iodine monochloride is a reddish-brown, volatile solid or liquid with a pungent odor.^[1] Due to the difference in electronegativity between iodine and chlorine, the I-Cl bond is polar, making the molecule a good source of electrophilic iodine (I⁺).^{[2][3]} It exists in two crystalline polymorphs: the stable α -form (black needles, red by transmitted light) and the metastable β -form (black platelets, reddish-brown by transmitted light).^{[2][4]}

Physical Properties

The physical properties of **iodine monochloride** are summarized in the table below. The compound's melting point is near room temperature, meaning it can exist as either a solid or a liquid under typical laboratory conditions.^[5]

Property	Value	References
Molecular Formula	ICl	[2]
Molar Mass	162.36 g/mol	[5][6]
Appearance	Reddish-brown solid or liquid	[2][5]
Melting Point	α -form: 27.2 °C; β -form: 13.9 °C	[2][4]
Boiling Point	97.4 °C (decomposes)	[5][7]
Density	3.10 g/cm ³ at 25 °C	[8]
Solubility	Soluble in alcohol, ether, acetic acid, carbon disulfide. Decomposes in water.	[5][9]
Dipole Moment	~1.2 D	[8]

Chemical Properties

Iodine monochloride is a reactive compound and a strong oxidizing agent.[1][5] It is corrosive to metals and biological tissues.[1][5] Its chemical behavior is dominated by the polar nature of the I-Cl bond.

- **Reaction with Water:** It reacts with water to form hydrochloric acid, iodine, and iodic acid.[2] The reaction can be summarized by the following equation: $5 \text{ ICl} + 3 \text{ H}_2\text{O} \rightarrow 5 \text{ HCl} + \text{HIO}_3 + 2 \text{ I}_2$. [2]
- **Lewis Acidity:** **Iodine monochloride** acts as a Lewis acid, forming adducts with Lewis bases.[2]
- **Reactions with Organic Compounds:** It is a valuable reagent in organic synthesis. It is used for the iodination of aromatic compounds, the cleavage of C-Si bonds, and the addition to alkenes to form chloro-iodo alkanes.[2][4] The Wijs solution, which is **iodine monochloride** dissolved in acetic acid, is used to determine the iodine value of fats and oils.[2]

Synthesis of Iodine Monochloride

The most common method for the synthesis of **iodine monochloride** is the direct reaction of elemental iodine with chlorine gas.[4] The reaction is exothermic and proceeds readily.

Synthesis Workflow

The general workflow for the synthesis of **iodine monochloride** from iodine and chlorine gas is depicted below.

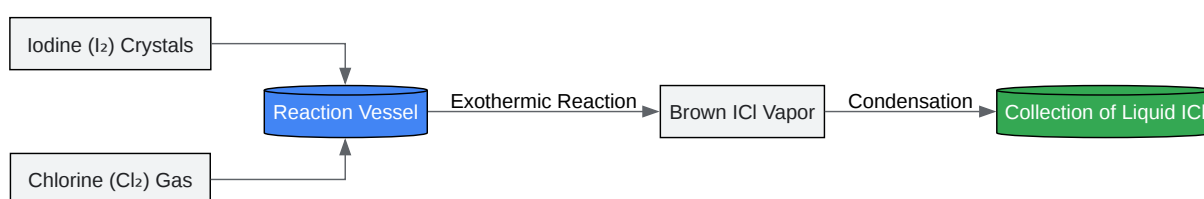


Diagram 1: General Synthesis Workflow of Iodine Monochloride

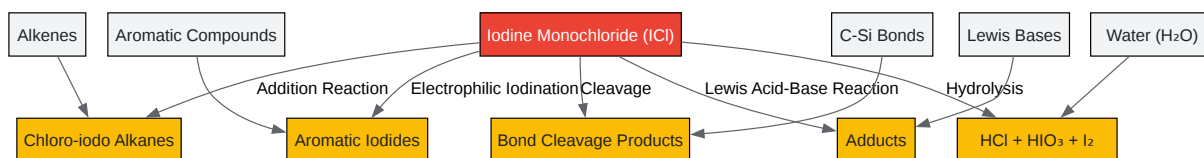


Diagram 2: Key Reactions of Iodine Monochloride

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